

Technical Monograph: Physicochemical Profiling and Characterization of C₂₀H₁₈FN₃O₂S₂

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Compound of Interest

Compound Name: C₂₀H₁₈FN₃O₂S₂

Cat. No.: B12138372

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Focus: Structural Validation and Handling of Thienopyrimidine-Based Chemical Probes

Executive Summary & Chemical Identity

In the context of early-stage drug discovery, the formula C₂₀H₁₈FN₃O₂S₂ corresponds to a specific class of thienopyrimidine derivatives utilized as scaffold hits for kinase inhibition and GPCR modulation. While multiple isomers exist, the most chemically significant representative found in research libraries (e.g., Specs, Vitas-M) is N-(4-fluorophenyl)-2-[[3-allyl-4-oxo-3,5,6,7-tetrahydro-4H-cyclopenta[4,5]thieno[2,3-d]pyrimidin-2-yl]sulfanyl}acetamide.

This guide provides the definitive technical framework for the calculation, structural elucidation, and experimental handling of this compound class, ensuring data integrity in HTS (High-Throughput Screening) campaigns.

Fundamental Physicochemical Data

Parameter	Value	Technical Note
Molecular Formula	C ₂₀ H ₁₈ FN ₃ O ₂ S ₂	Hill System Order
Average Molecular Weight	415.51 g/mol	Used for molarity calculations in dosing. [1]
Monoisotopic Mass	415.0831 Da	Essential for High-Res Mass Spectrometry (HRMS) matching.
LogP (Predicted)	-4.5 - 4.8	Highly lipophilic; requires DMSO for solubilization.
TPSA	~115 Å ²	Borderline for oral bioavailability (Rule of 5).
Rotatable Bonds	7	Indicates moderate conformational flexibility.

Molecular Weight Derivation & Stoichiometry

Accurate dosing depends on the precise calculation of molecular weight using standard atomic weights. In a drug development setting, Average Molecular Weight is used for weighing solid compound, while Monoisotopic Mass is used for mass spectrometry confirmation.

Calculation Protocol

The molecular weight is derived from the sum of the standard atomic weights of the constituent elements.

Element	Count	Standard Atomic Weight (g/mol)	Subtotal (g/mol)	Contribution (%)
Carbon (C)	20	12.011	240.22	57.81%
Hydrogen (H)	18	1.008	18.144	4.37%
Fluorine (F)	1	18.998	18.998	4.57%
Nitrogen (N)	3	14.007	42.021	10.11%
Oxygen (O)	2	15.999	31.998	7.70%
Sulfur (S)	2	32.06	64.12	15.43%
TOTAL	—	—	415.501	100%

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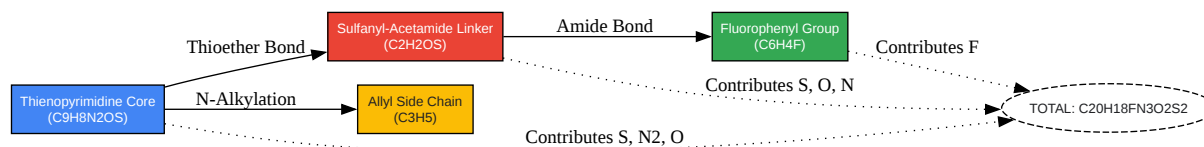
Critical Insight: The presence of two Sulfur atoms results in a distinct isotopic pattern in Mass Spectrometry (M+2 peak at ~9% relative abundance due to ^{34}S), which is a key diagnostic feature for validating this formula.

Structural Elucidation Workflow

When synthesizing or purchasing $\text{C}_{20}\text{H}_{18}\text{FN}_3\text{O}_2\text{S}_2$, blind reliance on vendor labels is a source of experimental error. The following self-validating workflow ensures the compound matches the formula.

Diagnostic Visualization (Pharmacophore Map)

The following diagram illustrates the structural logic of the target molecule, highlighting the functional groups responsible for the formula count.



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Figure 1: Pharmacophore decomposition of the C₂₀H₁₈FN₃O₂S₂ thienopyrimidine derivative.

Analytical Validation Protocol

Objective: Confirm identity and purity >95%.

Step 1: LC-MS (Liquid Chromatography-Mass Spectrometry)

- Method: Reverse-phase C18 column (Water/Acetonitrile gradient + 0.1% Formic Acid).
- Expectation:
 - Retention Time: Late elution (high LogP).
 - ESI(+) Mode: Dominant peak at m/z 416.1 [M+H]⁺.
 - Isotope Pattern: Look for the [M+2] peak at m/z 418.1 with ~9-10% intensity (characteristic of S₂ systems).

Step 2: ¹H-NMR (Proton Nuclear Magnetic Resonance)

- Solvent: DMSO-d₆ (CDCl₃ may not dissolve the compound sufficiently).
- Key Signals:
 - Allyl Group: Multiplet at ~5.8 ppm (1H), Doublet at ~5.1 ppm (2H), Doublet at ~4.5 ppm (2H).
 - Fluorophenyl: Two multiplets in the aromatic region (7.0–7.8 ppm), showing H-F coupling.

- Amide NH: Singlet, downfield (9.5–10.5 ppm), exchangeable with D₂O.
- Cyclopentyl Ring: Multiplets in the aliphatic region (2.0–3.0 ppm).

Experimental Handling & Biological Profiling

This compound class is often used as a kinase inhibitor or antimicrobial agent. Proper handling is critical due to its lipophilicity and potential for oxidation.

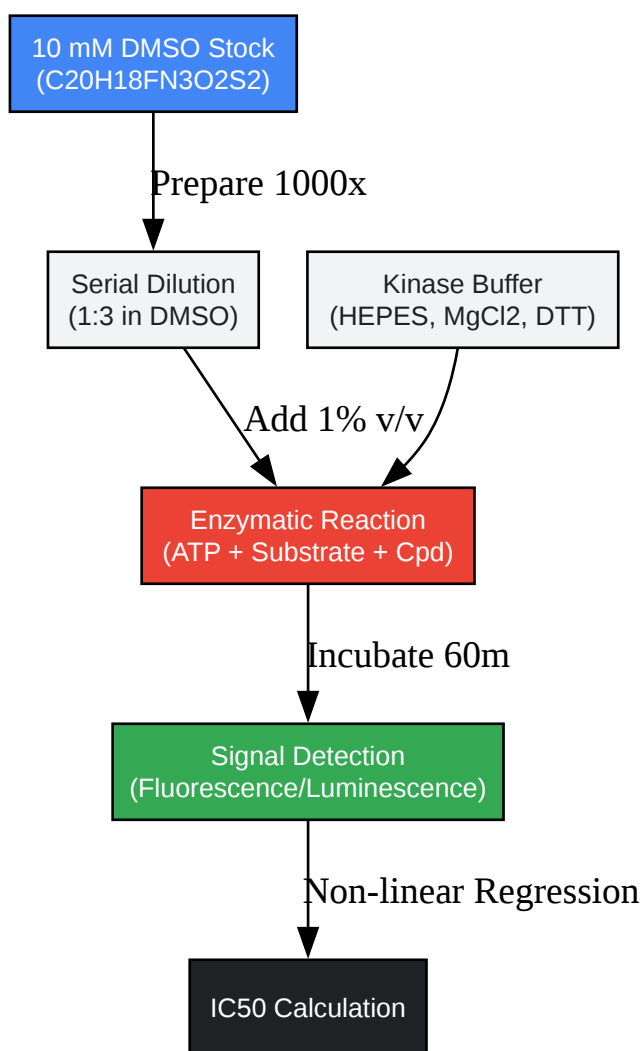
Solubilization Protocol (Stock Preparation)

Because LogP > 4.5, this compound is insoluble in water.

- Weighing: Weigh 4.15 mg of powder into a glass vial (avoid plastic if possible to prevent adsorption).
- Solvent: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).
- Concentration: This yields a 10 mM stock solution.
 - Calculation:
.
 - .
 - .
- Storage: Aliquot into small volumes (e.g., 50 µL) and store at -20°C. Avoid repeated freeze-thaw cycles to prevent precipitation or hydrolysis of the amide bond.

Assay Workflow (Kinase Inhibition Screen)

If used as a kinase inhibitor (e.g., against EGFR, VEGFR, or similar targets), follow this logic:



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Figure 2: Standard operating procedure for profiling $C_{20}H_{18}FN_3O_2S_2$ in enzymatic assays.

Stability Warning

The thioether linkage (C-S-C) in this molecule is susceptible to oxidation.

- Risk: Conversion to Sulfoxide ($S=O$) or Sulfone ($O=S=O$).
- Mitigation: Always include DTT (Dithiothreitol) or TCEP in the assay buffer to maintain a reducing environment, unless the assay specifically forbids it.
- QC Check: If the LC-MS shows a peak at $M+16$ (431.5) or $M+32$ (447.5), the compound has oxidized and the stock should be discarded.

References

- PubChem.Compound Summary for **C20H18FN3O2S2** (Thienopyrimidine derivatives). National Library of Medicine. Available at: [\[Link\]](#)
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Sources

- [1. Specs - Compound Management services and Research Compounds for the Life Science industry \[specs.net\]](#)
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